

Iodomethane- ^{13}C CAS number and molecular weight

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Compound of Interest

Compound Name: Iodomethane- ^{13}C

Cat. No.: B121761

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In-Depth Technical Guide: Iodomethane- ^{13}C

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on Iodomethane- ^{13}C ($^{13}\text{CH}_3\text{I}$), a crucial isotopically labeled compound utilized in advanced scientific research. This document details its fundamental properties, experimental applications, and relevant reaction mechanisms to support its use in metabolic tracing, mechanistic studies, and structural analysis.

Core Properties of Iodomethane- ^{13}C

Iodomethane- ^{13}C is a methylated iodide molecule where the carbon atom is the heavy isotope ^{13}C . This isotopic labeling makes it an invaluable tool for a variety of analytical techniques, most notably Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry.

Quantitative Data Summary

The key physical and chemical properties of Iodomethane- ^{13}C are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	4227-95-6	[1][2][3]
Molecular Formula	$^{13}\text{CH}_3\text{I}$	[1][2][3]
Molecular Weight	142.932 g/mol	[4]
Appearance	Liquid	
Density	2.290 g/mL at 25 °C	
Boiling Point	42 °C	
Melting Point	-66.5 °C	
Refractive Index	n _{20/D} 1.5293	
Isotopic Purity	≥99 atom % ^{13}C	[5]

Experimental Applications and Protocols

Iodomethane- ^{13}C is a versatile reagent employed in a range of experimental contexts, from elucidating reaction mechanisms to probing molecular structures.

Application in NMR Spectroscopy for Structural Analysis

Iodomethane- ^{13}C is frequently used in high-resolution NMR spectroscopy to determine the precise molecular geometry of solutes in anisotropic environments like liquid crystals. The ^{13}C labeling allows for the measurement of ^1H - ^1H and ^{13}C - ^1H dipolar couplings, which are sensitive to the bond angles and internuclear distances within the molecule.[1][2]

General Experimental Protocol:

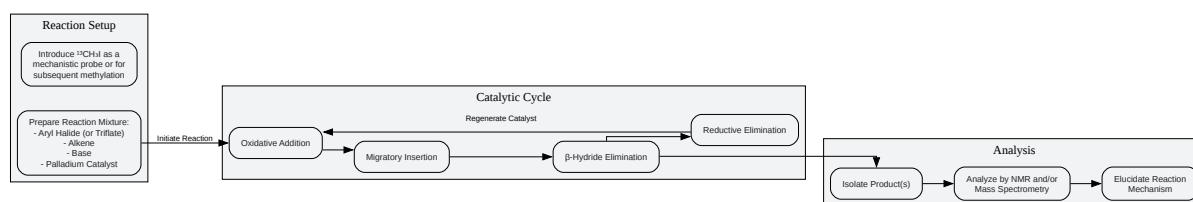
- **Sample Preparation:** A solution of Iodomethane- ^{13}C is prepared by dissolving it in a suitable thermotropic or lyotropic liquid crystalline solvent. The concentration is optimized to ensure sufficient signal-to-noise ratio while minimizing solute-solute interactions.

- **NMR Data Acquisition:** High-resolution ^1H and ^{13}C NMR spectra are acquired on a high-field NMR spectrometer. Specialized pulse sequences may be employed to measure the one-bond and long-range ^{13}C - ^1H and ^1H - ^1H dipolar couplings.
- **Spectral Analysis:** The acquired spectra are analyzed to extract the precise values of the dipolar couplings. These values are directly related to the molecular geometry and the degree of alignment of the molecule within the liquid crystal.
- **Structural Refinement:** The experimental dipolar couplings are compared with theoretical values calculated for different molecular geometries. An iterative refinement process is used to determine the molecular structure that best fits the experimental data.

Use in Mechanistic Studies: The Heck Reaction

Iodomethane- ^{13}C serves as a mechanistic probe to investigate complex catalytic cycles, such as the palladium-catalyzed Heck reaction.^[6] By tracking the ^{13}C label, researchers can elucidate the pathways of methyl group transfer and characterize transient intermediates. The Heck reaction is a powerful method for forming carbon-carbon bonds between an unsaturated halide and an alkene.

Experimental Workflow for Mechanistic Investigation:



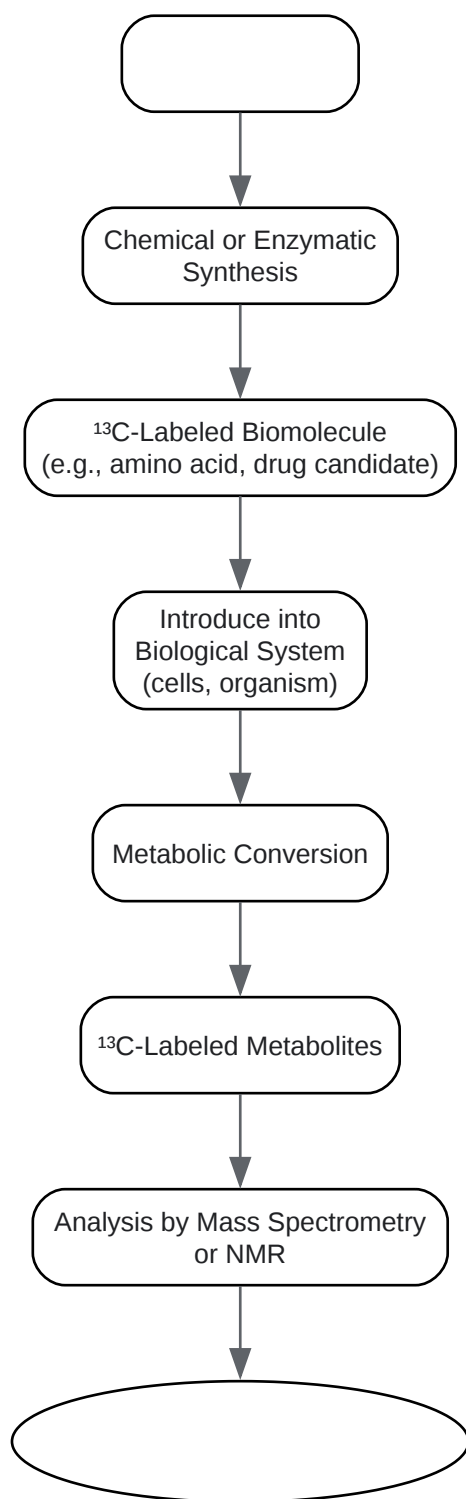
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Caption: Experimental workflow for studying the Heck reaction using isotopic labeling.

Signaling Pathways and Logical Relationships

The primary utility of Iodomethane- ^{13}C in the context of signaling pathways is in the synthesis of ^{13}C -labeled biomolecules. These labeled molecules can then be introduced into biological systems to trace their metabolic fate and understand their role in complex signaling cascades.

Logical Relationship for Isotope Tracing:



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Caption: Logical workflow for utilizing Iodomethane-¹³C in metabolic pathway analysis.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
- 3. Iodomethane-13C solution suitable for NMR (reference standard), 1% in chloroform-d ("100%", 99.96 atom % D), chromium (III) acetylacetonate 0.2 %, trimethyl phosphite 1 %, 99 atom % 13C, NMR tube size 6.5 mm × 8 in. | Sigma-Aldrich [sigmaaldrich.com]
- 4. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 5. schd-shimadzu.com [schd-shimadzu.com]
- 6. Iodomethane-13C,d3 | 20710-47-8 | Benchchem [benchchem.com]
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